

# Application Notes and Protocols for SJF-1528 in HeLa Cell Lines

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## Compound of Interest

Compound Name: SJF-1528

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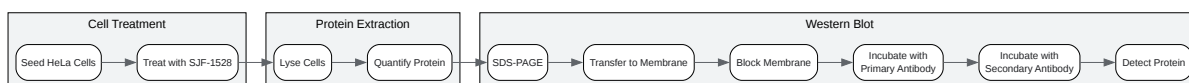
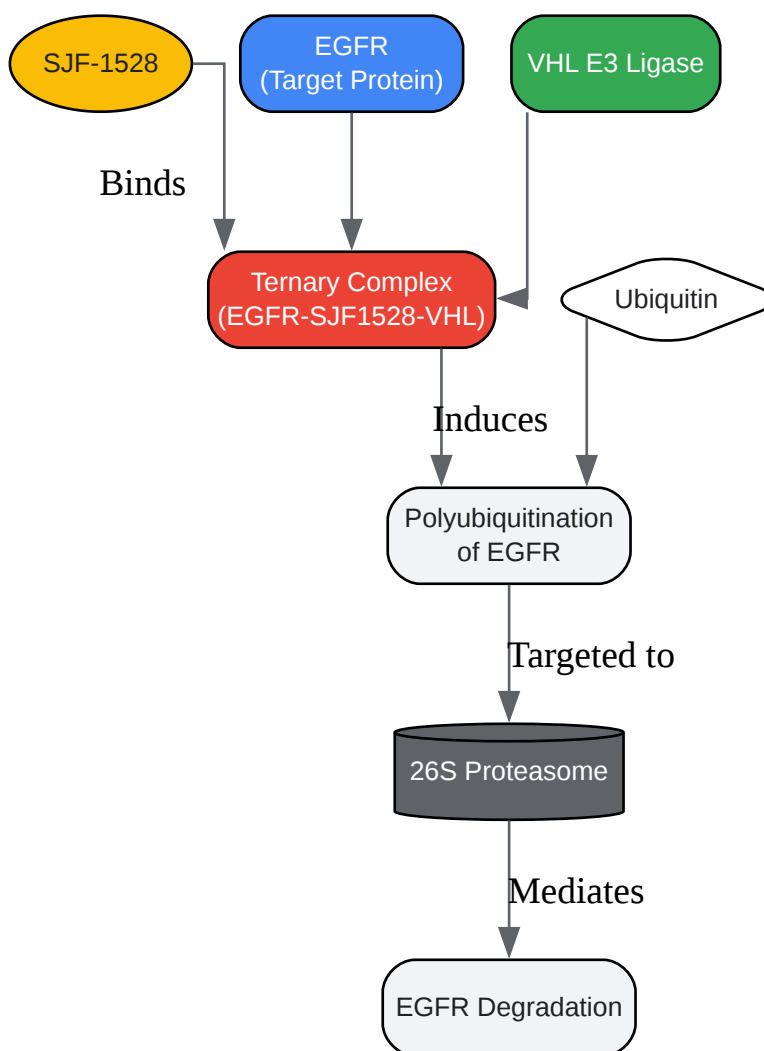
## Introduction

**SJF-1528** is a potent, cell-permeable proteolysis-targeting chimera (PROTAC) that induces the degradation of the Epidermal Growth Factor Receptor (EGFR). As a heterobifunctional molecule, **SJF-1528** links a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase to an EGFR inhibitor, thereby hijacking the cell's ubiquitin-proteasome system to selectively target EGFR for degradation.<sup>[1]</sup> This mechanism offers a powerful alternative to traditional kinase inhibition, with the potential for greater efficacy and durability of response. Notably, **SJF-1528** has been shown to be effective in degrading Exon 20 insertion (Exon20Ins) mutant EGFR in HeLa cells.<sup>[2][3]</sup> Additionally, **SJF-1528** also promotes the degradation of HER2.<sup>[1][2][3]</sup>

These application notes provide a comprehensive guide for the use of **SJF-1528** in HeLa cell lines, including its mechanism of action, key quantitative data, and detailed protocols for assessing its effects on EGFR degradation, cell viability, apoptosis, and cell cycle progression.

## Mechanism of Action

**SJF-1528** functions by inducing the formation of a ternary complex between EGFR and the VHL E3 ubiquitin ligase. This proximity facilitates the transfer of ubiquitin molecules from the E3 ligase to EGFR. The resulting polyubiquitinated EGFR is then recognized and degraded by the 26S proteasome, leading to a reduction in total EGFR protein levels.



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## References

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